

Spectroscopic Profile of 6-(Isopropylthio)pyridine-3-boronic acid: A Technical Guide

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Compound of Interest

Compound Name: 6-(Isopropylthio)pyridine-3-boronic acid

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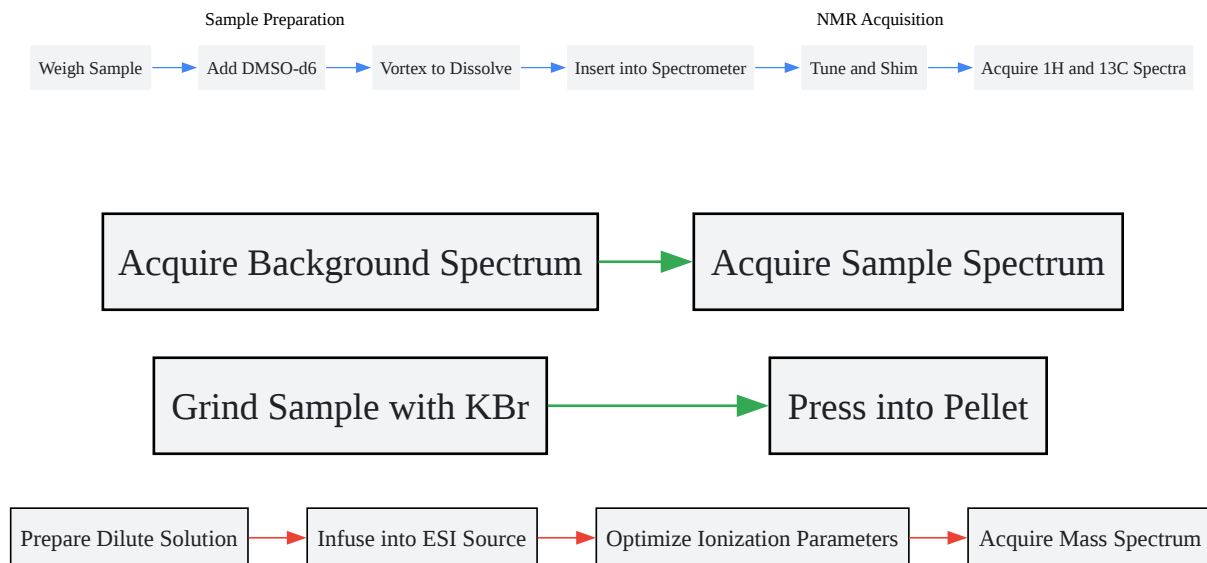
This technical guide provides a detailed overview of the expected spectroscopic data for **6-(Isopropylthio)pyridine-3-boronic acid** (CAS No. 1256345-90-0), a compound of interest in synthetic chemistry and drug discovery. Due to the limited availability of public domain raw spectral data for this specific molecule, this document presents predicted spectroscopic characteristics based on the analysis of structurally similar compounds and established principles of spectroscopic interpretation. The information herein is intended to serve as a reference for the identification, characterization, and quality control of **6-(Isopropylthio)pyridine-3-boronic acid**.

Chemical Structure and Properties

Molecular Formula: $C_8H_{12}BNO_2S$

Molecular Weight: 197.06 g/mol

The structure of **6-(Isopropylthio)pyridine-3-boronic acid** incorporates a pyridine ring, a boronic acid group, and an isopropylthio substituent. These features give rise to a distinct spectroscopic fingerprint.



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